

Pyrrolidine Linoleamide: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Pyrrolidine Linoleamide*

Cat. No.: *B571569*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyrrolidine Linoleamide is a synthetic fatty acid amide derived from linoleic acid, a renewable resource.^[1] It has demonstrated significant antiproliferative activity against a range of cancer cell lines, making it a compound of interest for further investigation in oncology.^[1] This technical guide provides a comprehensive overview of the available solubility and stability data for **Pyrrolidine Linoleamide**. It also outlines relevant experimental protocols and potential signaling pathways associated with its mechanism of action, offering a valuable resource for researchers and drug development professionals.

Physicochemical Properties

Pyrrolidine Linoleamide is the amide of linoleic acid and pyrrolidine. Its fundamental properties are summarized below.

Property	Value
Chemical Name	(9Z,12Z)-1-(pyrrolidin-1-yl)octadeca-9,12-dien-1-one
Molecular Formula	C ₂₂ H ₃₉ NO
Molecular Weight	333.6 g/mol
CAS Number	3140-51-0

Solubility Data

The solubility of **Pyrrolidine Linoleamide** has been determined in various organic solvents and aqueous buffers. This information is critical for the design of in vitro assays and the development of potential formulations.

Solvent	Solubility
Dimethylformamide (DMF)	30 mg/mL
Dimethyl sulfoxide (DMSO)	25 mg/mL
Ethanol	30 mg/mL
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL

Stability Profile

Understanding the stability of **Pyrrolidine Linoleamide** is essential for its proper handling, storage, and formulation.

Storage Stability

When stored at -20°C, **Pyrrolidine Linoleamide** is stable for at least two years.

Chemical Stability

Pyrrolidine Linoleamide is incompatible with strong oxidizing agents. Thermal decomposition is not expected if the compound is used according to standard laboratory specifications.

Hazardous decomposition products upon combustion include carbon dioxide and carbon monoxide. Further studies are required to fully characterize its degradation pathways under various stress conditions, including exposure to light, varying pH, and elevated temperatures.

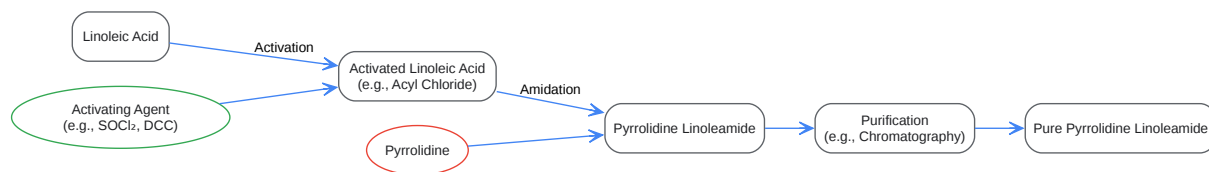
Experimental Protocols

Detailed experimental protocols are crucial for reproducing and building upon existing data. The following sections outline methodologies for key experiments related to solubility and stability.

Synthesis of Pyrrolidine Linoleamide

While a specific, detailed synthesis protocol for **Pyrrolidine Linoleamide** is not readily available in the public domain, a general and plausible method involves the direct amidation of linoleic acid with pyrrolidine. This can be achieved through several standard organic chemistry techniques. One common approach is the activation of the carboxylic acid group of linoleic acid followed by nucleophilic acyl substitution by pyrrolidine.

DOT Script for a Generalized Synthesis Workflow:



Sample Preparation

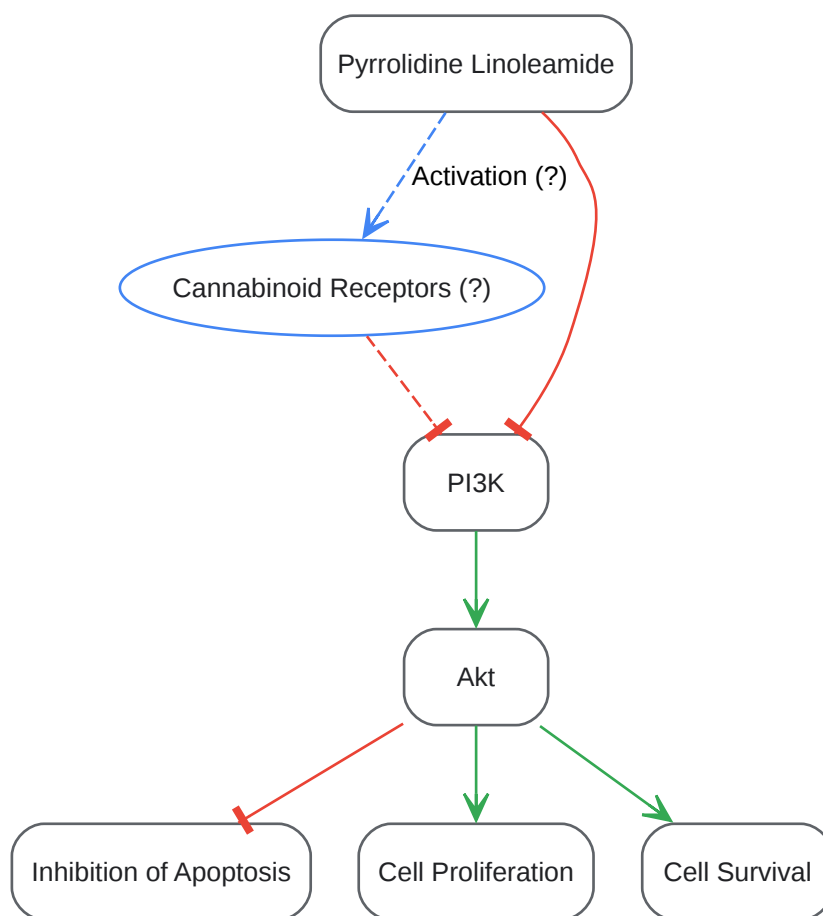
Add excess Pyrrolidine Linoleamide to solvent

Equilibrate with agitation
(e.g., 24-48h)

Analysis

Centrifuge/Filter to remove undissolved solid

Quantify concentration in supernatant via HPLC



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References

- 1. Antiproliferative activity of synthetic fatty acid amides from renewable resources - PubMed [pubmed.ncbi.nlm.nih.gov]
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